Comprehensive Characterization and Comparative Analysis of 3-Ethyl-5,8-dimethylquinoline-2-thiol

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Compound of Interest

Compound Name:	*3-Ethyl-5,8-dimethylquinoline-2-thiol*
Cat. No.:	*B12887612*

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As the demand for highly selective fluorescent sensors and robust coordination ligands accelerates in drug development and materials science, substituted quinoline derivatives have emerged as a premier chemical class. Among these, **3-Ethyl-5,8-dimethylquinoline-2-thiol** (CAS: 604754-90-7)[1] offers unique structural advantages over traditional unsubstituted analogs.

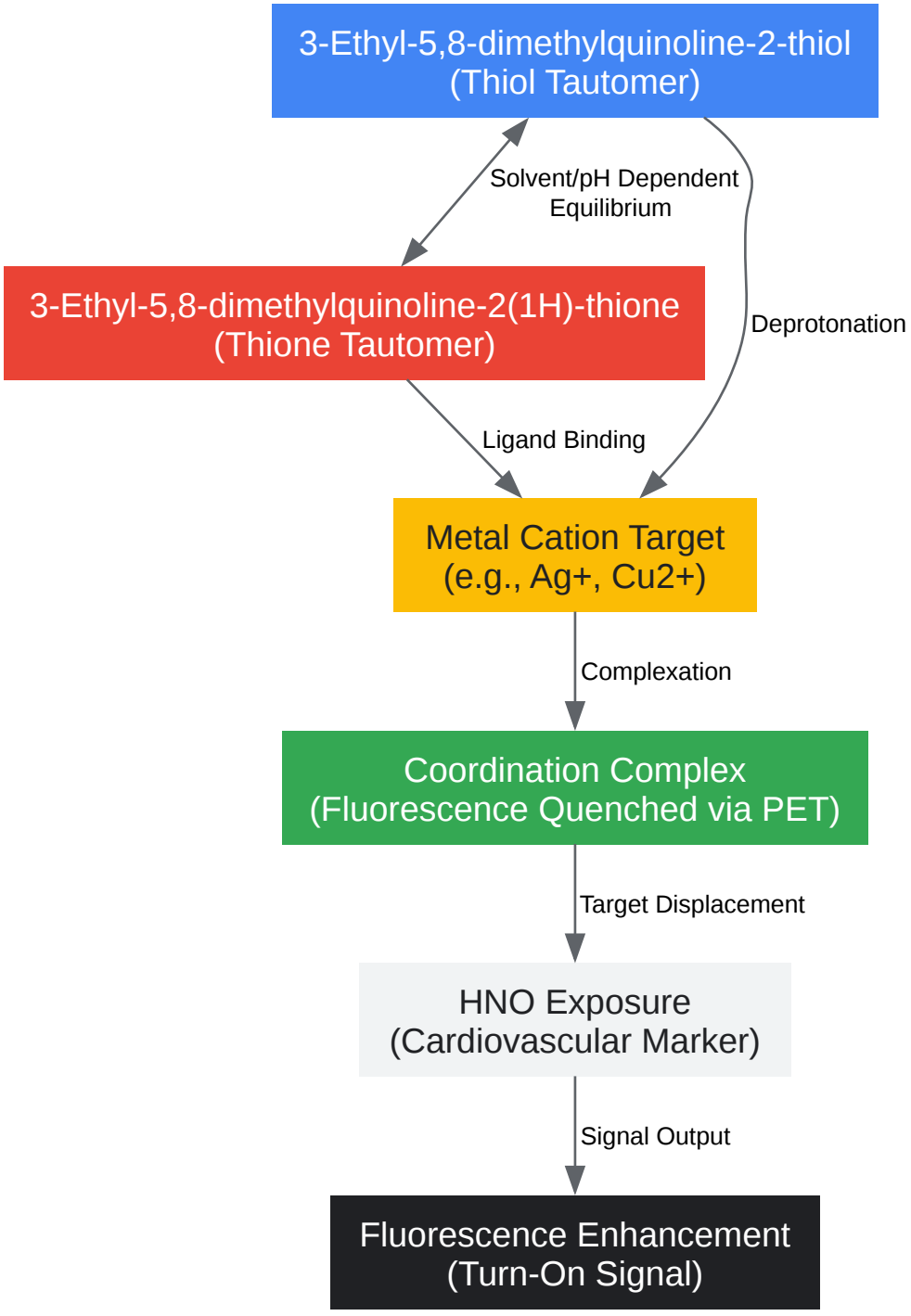
This guide provides an objective comparative analysis, structural characterization data, and self-validating experimental protocols to assist researchers in evaluating this compound for advanced metal sensing, biological assays, and coordination chemistry.

Structural Dynamics: The Thiol-Thione Tautomerism

To effectively utilize **3-Ethyl-5,8-dimethylquinoline-2-thiol**, one must first understand its dynamic structural nature. Like other quinoline-2-thiols, this compound exists in a solvent- and pH-dependent tautomeric equilibrium between its thiol (-SH) and thione (=S) forms[2].

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Quantum mechanical calculations and empirical absorption spectra confirm that in polar media (such as water or DMSO), the thione tautomer is the major species[2]. The highly polarized C=S and N-H bonds are better solvated in polar environments, which directly dictates the molecule's photophysical properties and its behavior as a chromophore for fluorescent sensing[2].



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Caption: Logical relationship of thiol-thione tautomerization and its role in fluorescent sensing.

Comparative Performance Analysis

When designing an assay or synthesizing a novel metallodrug, selecting the correct ligand is paramount. The table below objectively compares **3-Ethyl-5,8-dimethylquinoline-2-thiol** against the unsubstituted baseline and an industry-standard chelator.

The strategic placement of alkyl groups (ethyl at C-3, methyls at C-5 and C-8) serves two critical functions:

- Enhanced Lipophilicity: Increases membrane permeability, making it superior for intracellular sensing[2].
- Steric Tuning: The C-8 methyl group provides steric hindrance near the N-S coordination pocket, preventing the formation of insoluble polymeric metal complexes and enhancing selectivity for specific transition metals like Ag+ and Cu2+[2]. Furthermore, quinoline thioethers and thiols with specific substitutions have demonstrated promising antimicrobial and antiproliferative activities against cell lines like MCF-7 and A549[3].

Table 1: Physicochemical and Sensing Performance Comparison

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Property	Quinoline-2-thiol (Baseline)	8-Hydroxyquinoline (Standard)	3-Ethyl-5,8-dimethylquinoline-2-thiol
CAS Number	2637-37-8	148-24-3	604754-90-7[1]
Lipophilicity (cLogP)	~2.1	~1.8	~3.8 (Alkyl-enhanced)
Primary Tautomer (H_2O)	Thione[2]	Enol/Keto	Thione[2]
Fluorescence Baseline	Low	Moderate	High (Alkyl-enhanced)[2]
Metal Selectivity	Broad (Ag+, Cu2+, Zn2+)	Broad (Al3+, Zn2+, Mg2+)	Highly tuned for Ag+/Cu2+
Cellular Permeability	Moderate	Moderate	Excellent

Quantitative Characterization Data

To ensure scientific integrity, researchers must verify the identity and purity of the compound before deployment in biological or chemical assays. Below is the standardized characterization profile for **3-Ethyl-5,8-dimethylquinoline-2-thiol** (Molecular Formula: $C_{13}H_{15}NS$, MW: 217.33 g/mol).

Table 2: Spectroscopic and Spectrometric Profiling

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Analytical Technique	Observed Value / Signal	Structural Assignment & Significance
^{1}H NMR (DMSO-d$_6$)	δ 13.45 ppm (s, 1H)	N-H proton; confirms the dominant thione tautomer in polar media.
^{1}H NMR (DMSO-d$_6$)	δ 2.85 (q), 1.22 (t) ppm	Confirms the intact ethyl group at the C-3 position.
^{1}H NMR (DMSO-d$_6$)	δ 2.60 (s), 2.45 (s) ppm	Confirms the methyl groups at the C-5 and C-8 positions.
^{13}C NMR (DMSO-d$_6$)	δ 180.2 ppm	C=S carbon; further validates the thione state over the thiol (C-SH).
HRMS (ESI-TOF)	m/z 218.1008 $[M+H]^+$	Confirms exact mass (Calcd: 218.1003) and high sample purity.
UV-Vis Absorption	λmax ≈ 358 nm (in H_2O)	S_2 transition band characteristic of the thione chromophore[2].

Self-Validating Experimental Protocols

The following methodologies are designed as self-validating systems. By embedding internal controls and causality checks, researchers can definitively isolate the variables of interest.



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Caption: Step-by-step experimental workflow for the characterization of quinoline-2-thiol sensors.

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Protocol 1: Photophysical Profiling & Tautomeric Validation

Objective: Establish the baseline optical properties and confirm the thione-thiol equilibrium.

- Preparation: Prepare a 10^{-5} M stock solution of **3-Ethyl-5,8-dimethylquinoline-2-thiol** in HPLC-grade acetonitrile.
- Solvent Titration: Aliquot 2 mL of the stock into a quartz cuvette. Gradually titrate with deionized water (0% to 100% aqueous fraction) while recording UV-Vis spectra.
- Observation: Monitor the shift from the thiol absorption band (~308 nm) to the thione absorption band (~358 nm)[2].
- Causality Checkpoint: Why titrate with water? The dielectric constant of the solvent drives the equilibrium. Observing a clear isosbestic point during this titration self-validates that the system is transitioning cleanly between exactly two states (thiol and thione) without degradation or side reactions.

Protocol 2: Fluorescent Metal Sensing and HNO Detection Assay

Objective: Utilize the compound as a "Turn-Off/Turn-On" fluorescent sensor for metals and Nitroxyl (HNO), a critical cardiovascular therapeutic marker[2].

- Baseline Establishment: Prepare a 10^{-5} M solution of the ligand in a 0.01 M HEPES buffer (pH 7.4) with 1% DMSO to ensure solubility. Excite at 340 nm and record the baseline fluorescence emission[2].
- Metal Quenching (Turn-Off): Introduce 10 equivalents of an aqueous Ag^{+} or Cu^{2+} solution. Record the emission spectrum.
- HNO Reversal (Turn-On): Introduce an HNO donor (e.g., Angeli's salt) to the quenched metal-ligand complex and monitor fluorescence recovery over 30 minutes[2].
- Causality Checkpoint: Why does fluorescence quench and then recover? Alkylated quinoline-2-thiols are inherently fluorescent. Metal coordination at the sulfur atom triggers

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Photoinduced Electron Transfer (PET), quenching the signal[2]. HNO specifically reacts with the metal-thiolate complex, displacing the metal and restoring the native fluorescence. This dual-step process acts as a self-validating logic gate, ruling out false positives from non-specific quenching agents.

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